

# A Comparative Analysis of 4-(2-Aminopropyl)phenol and Other Key Amphetamine Metabolites

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## Compound of Interest

Compound Name: *4-(2-Aminopropyl)phenol*

Cat. No.: B073377

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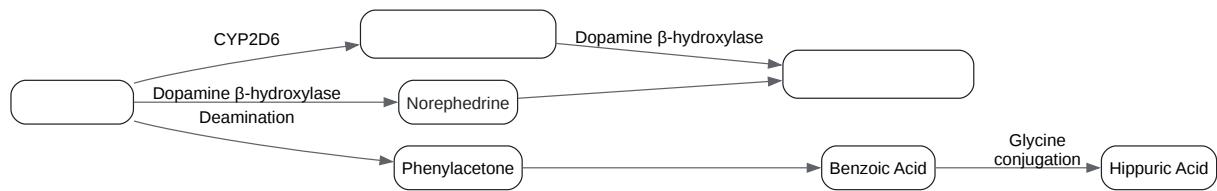
This guide provides an objective, data-driven comparison of **4-(2-aminopropyl)phenol**, also known as 4-hydroxyamphetamine (P-HA), with other principal metabolites of amphetamine. The following sections detail their pharmacological activities, metabolic pathways, and the experimental protocols used to derive these findings, offering a comprehensive resource for researchers in pharmacology and drug development.

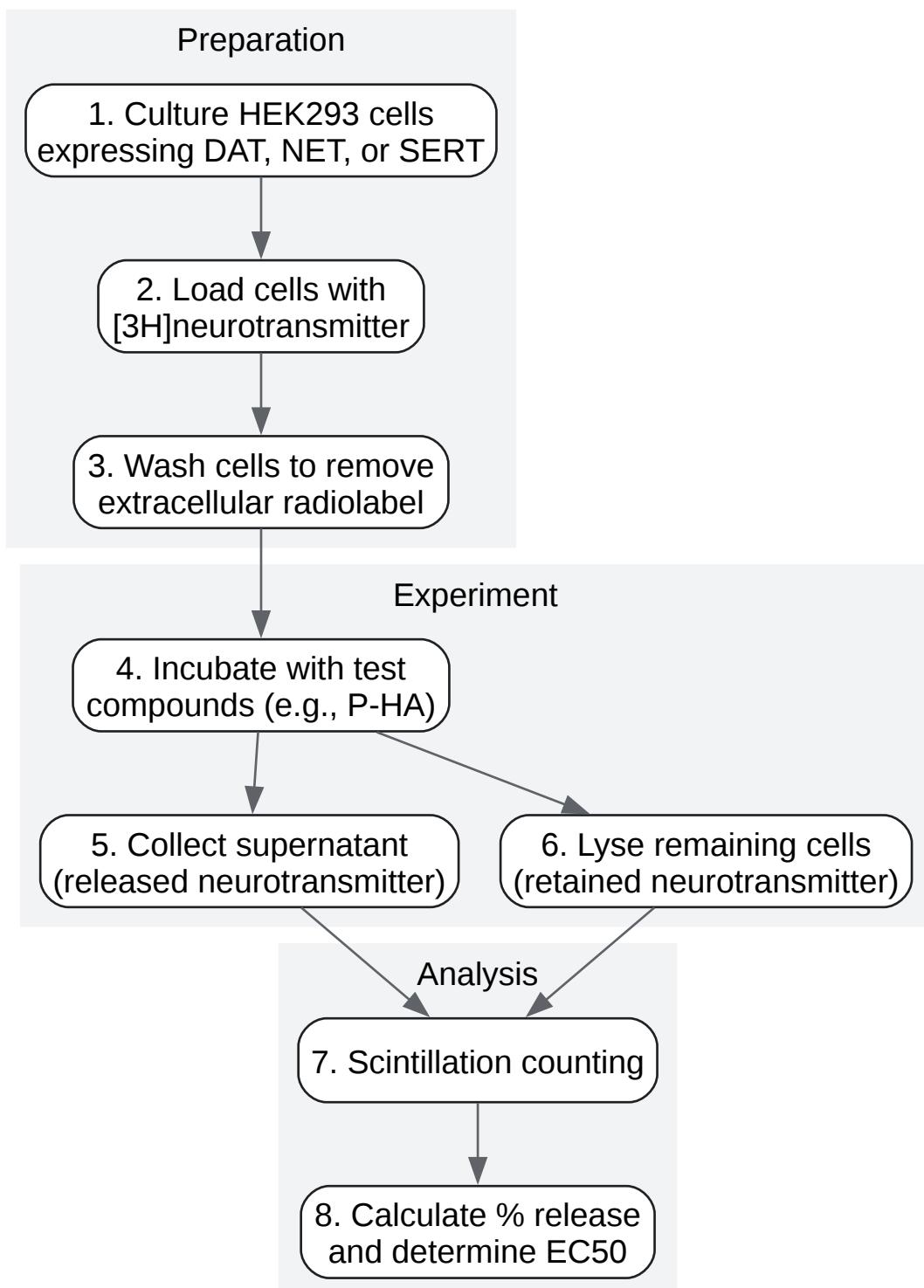
## Introduction to Amphetamine Metabolism

Amphetamine undergoes extensive metabolism in the human body, primarily through two oxidative pathways: aromatic hydroxylation and oxidative deamination.<sup>[1]</sup> The cytochrome P450 enzyme CYP2D6 is significantly involved in these transformations.<sup>[2][3]</sup> Aromatic hydroxylation at the para position results in the formation of the pharmacologically active metabolite 4-hydroxyamphetamine (P-HA).<sup>[1]</sup> Further metabolism of P-HA and other amphetamine metabolites, such as norephedrine, leads to the production of 4-hydroxynorephedrine (P-HNor). This guide will focus on a side-by-side comparison of P-HA with its parent compound, amphetamine, and its key fellow metabolites: norephedrine and 4-hydroxynorephedrine.

## Metabolic Pathway of Amphetamine

Amphetamine is metabolized via several key enzymatic steps. The primary routes involve hydroxylation and deamination, leading to a variety of active and inactive compounds. The enzyme CYP2D6 is a key player in the formation of 4-hydroxyamphetamine.<sup>[3]</sup> This metabolite can then be further converted to 4-hydroxynorephedrine by dopamine  $\beta$ -hydroxylase.<sup>[4][5]</sup>



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